

# Limacine: A Technical Overview of a Plant-Derived Alkaloid

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## Compound of Interest

Compound Name: *Limacine*

Cat. No.: *B239542*

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## For Immediate Release

This document provides a technical summary of the chemical and physical properties of **Limacine**, a naturally occurring alkaloid. This information is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical Identification and Properties

**Limacine**, with the CAS Number 10172-02-8, is a complex bisbenzylisoquinoline alkaloid.<sup>[1][2]</sup> Its formal IUPAC name is (1R,14R)-9,20,25-trimethoxy-15,30-dimethyl-7,23-dioxa-15,30-diazaheptacyclo[22.6.2.2<sup>3,6</sup>.1<sup>8,12</sup>.1<sup>14,18</sup>.0<sup>27,31</sup>.0<sup>22,33</sup>]hexatriaconta-3(36),4,6(35),8,10,12(34),18,20,22(33),24,26,31-dodecaen-21-ol.<sup>[1]</sup> It is also known as the (1beta)-isomer of fangchinoline.<sup>[1]</sup>

## Physicochemical Data

A summary of the key computed chemical and physical properties of **Limacine** is presented below.

Property	Value	Source
CAS Number	10172-02-8	PubChem[1]
Molecular Formula	C <sub>37</sub> H <sub>40</sub> N <sub>2</sub> O <sub>6</sub>	PubChem[1]
Molecular Weight	608.7 g/mol	PubChem[1]
Monoisotopic Mass	608.28863700 Da	PubChem[1]
XLogP3	6.1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	4	PubChem
Topological Polar Surface Area	72.9 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	45	PubChem

## Natural Occurrence

**Limacine** is an alkaloid that has been identified in several plant species. These include *Hypserpa nitida*, *Cyclea barbata*, *Limacia cuspidata*, *L. oblonga*, *Pycnarrhena longifolia*, *P. novoguineensis*, *Colubrina faralaotra*, *Arcangelisia flava*, and *Curarea candicans*.<sup>[3]</sup>

## Biological Activity and Research Data

Currently, there is a notable lack of in-depth, publicly available scientific literature detailing the specific biological activities, mechanism of action, and signaling pathways of **Limacine**. While some vendor information suggests potential antimicrobial properties or interactions with cellular receptors, these claims are not substantiated by detailed experimental data, protocols, or peer-reviewed studies in the provided search results.<sup>[4]</sup>

Consequently, the creation of a comprehensive technical guide that includes quantitative data, detailed experimental protocols, and signaling pathway diagrams is not feasible at this time. Researchers interested in the pharmacological potential of **Limacine** would likely need to conduct foundational in vitro and in vivo studies to elucidate its biological functions.

Due to the absence of specific experimental workflows or signaling pathway information for **Limacine**, no visualizations can be provided.

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## References

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